

# An In-depth Technical Guide to the Solubility of 2-Ethoxy-1-propanol

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## Compound of Interest

Compound Name: 2-Ethoxy-1-propanol

Cat. No.: B102468

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-Ethoxy-1-propanol** in water and various organic solvents. The document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize this compound in their work. The guide details quantitative solubility data, experimental protocols for solubility determination, and predictive methodologies for assessing solvent miscibility.

## Executive Summary

**2-Ethoxy-1-propanol**, a propylene glycol ether, is a colorless liquid with a mild, sweet odor. It is widely used as a solvent in various industrial and commercial applications, including the formulation of coatings, inks, cleaning agents, and in the pharmaceutical industry. A thorough understanding of its solubility characteristics is crucial for its effective application, particularly in drug formulation and development where solvent selection is a critical parameter. This guide consolidates available data on its solubility in aqueous and organic media, outlines experimental procedures for solubility determination, and introduces predictive models for solvent miscibility.

## Solubility of 2-Ethoxy-1-propanol

The solubility of a substance is a fundamental chemical property that dictates its utility in various applications. **2-Ethoxy-1-propanol** exhibits a versatile solubility profile, being miscible with water and a wide range of organic solvents.

## Aqueous Solubility

**2-Ethoxy-1-propanol** is readily soluble in water. The quantitative solubility of **2-ethoxy-1-propanol** in water at room temperature is well-documented.

Solvent	Temperature (°C)	Solubility ( g/100 mL)
Water	25	36.6[1][2]

## Solubility in Organic Solvents

While precise quantitative solubility data for **2-ethoxy-1-propanol** in a wide array of organic solvents is not extensively published in the form of g/100mL, it is widely reported to be miscible or soluble with many common organic solvents. Miscibility implies that the two liquids can be mixed in all proportions to form a homogeneous solution.

Solvent	Qualitative Solubility
Ethanol	Miscible[3]
Diethyl Ether	Miscible[3]
Acetone	Miscible[1]
Chloroform	Sparingly Soluble[4]
Ethyl Acetate	Slightly Soluble[4]

It is also described as a good solvent for a variety of substances including resins, inks, and adhesives, and is compatible with many oils, greases, and waxes.[3] This broad solvency is a key attribute for its use in diverse formulations.

## Experimental Protocols for Solubility Determination

The determination of solubility is a fundamental experimental procedure in chemistry. The appropriate method depends on the physical state of the solute and solvent, the expected solubility range, and the required precision. For a liquid solute like **2-ethoxy-1-propanol**, the following general protocols can be employed.

## Visual Method for Determining Miscibility (Liquid-Liquid)

This is a straightforward method for qualitatively assessing the miscibility of two liquids.

Objective: To determine if **2-ethoxy-1-propanol** and a selected organic solvent are miscible, partially miscible, or immiscible at a given temperature.

Materials:

- **2-Ethoxy-1-propanol**
- Solvent to be tested
- Graduated cylinders or pipettes
- Test tubes with stoppers
- Vortex mixer or shaker
- Constant temperature bath (optional)

Procedure:

- Ensure all glassware is clean and dry.
- Measure a specific volume (e.g., 5 mL) of **2-ethoxy-1-propanol** and transfer it to a test tube.
- Measure an equal volume of the test solvent and add it to the same test tube.
- Stopper the test tube and shake it vigorously for 1-2 minutes using a vortex mixer or by hand.
- Allow the mixture to stand and observe.
- Observation:
  - Miscible: A single, clear, homogeneous phase is observed.
  - Immiscible: Two distinct layers are formed.

- Partially Miscible: The solution appears cloudy or forms an emulsion that may or may not separate over time. To confirm partial miscibility, varying proportions of the two liquids can be tested.

## Flask Method for Quantitative Solubility of a Liquid in a Liquid (Based on OECD 105 Guideline Principles)

This method is suitable for determining the saturation concentration of a liquid in another liquid.

Objective: To quantify the solubility of **2-ethoxy-1-propanol** in a solvent at a specific temperature.

Materials:

- **2-Ethoxy-1-propanol**
- Solvent
- Flasks with stoppers
- Magnetic stirrer and stir bars
- Constant temperature water bath or incubator
- Analytical balance
- Gas chromatograph (GC) or other suitable analytical instrument
- Syringes and filters

Procedure:

- Prepare a series of flasks each containing a known volume and weight of the solvent.
- Place the flasks in a constant temperature bath set to the desired temperature (e.g., 25 °C).
- Add an excess amount of **2-ethoxy-1-propanol** to each flask. The excess will form a separate layer, ensuring that the solvent is saturated.

- Stopper the flasks and stir the mixtures for a sufficient amount of time to reach equilibrium (e.g., 24-48 hours). The stirring should be vigorous enough to ensure good mixing but not so vigorous as to cause emulsification.
- After the equilibration period, stop the stirring and allow the phases to separate.
- Carefully extract a sample from the solvent phase, ensuring that none of the undissolved **2-ethoxy-1-propanol** is collected. This can be achieved by using a syringe and a filter.
- Determine the concentration of **2-ethoxy-1-propanol** in the solvent sample using a pre-calibrated analytical method, such as gas chromatography.
- The average concentration from several replicate flasks is reported as the solubility.

## Predictive Models for Solubility and Miscibility

In the absence of experimental data, predictive models can provide valuable estimates of solubility and miscibility. Hansen Solubility Parameters (HSP) are a particularly useful tool for this purpose.

### Hansen Solubility Parameters (HSP)

The Hansen Solubility Parameters are based on the principle that "like dissolves like." Every molecule is assigned three parameters, which represent the energy from dispersion forces ( $\delta D$ ), polar forces ( $\delta P$ ), and hydrogen bonding ( $\delta H$ ) between molecules. The similarity between the HSP of a solute and a solvent can be used to predict solubility.

The Hansen Solubility Parameters for **2-ethoxy-1-propanol** (or a closely related isomer) have been reported as:

- $\delta D$  (Dispersion): 15.4 MPa<sup>1/2</sup>
- $\delta P$  (Polar): 6.3 MPa<sup>1/2</sup>
- $\delta H$  (Hydrogen Bonding): 6.0 MPa<sup>1/2</sup>

To predict miscibility, the "Hansen distance" ( $R_a$ ) between two substances is calculated using the following equation:

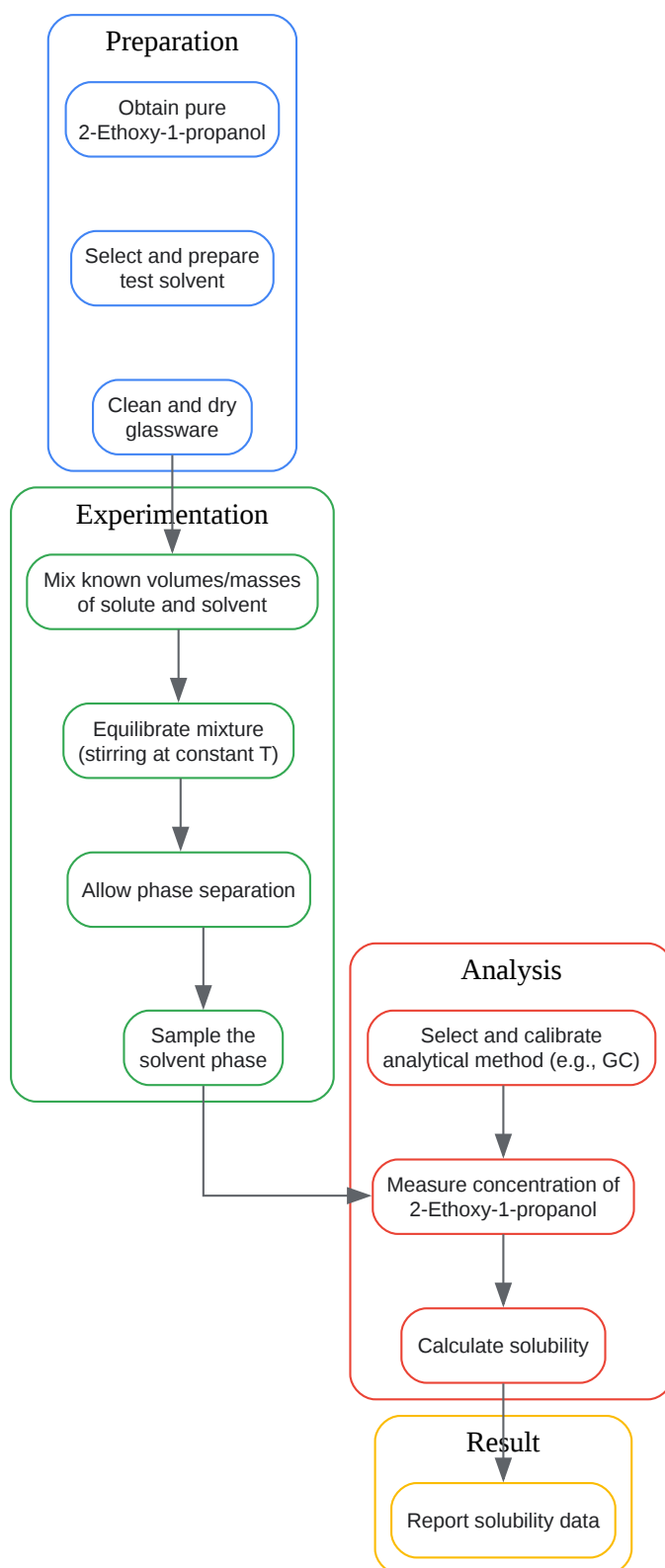
$$Ra^2 = 4(\delta D_1 - \delta D_2)^2 + (\delta P_1 - \delta P_2)^2 + (\delta H_1 - \delta H_2)^2$$

A smaller Hansen distance indicates a higher likelihood of miscibility. A common rule of thumb is that if the calculated  $R_a$  is less than the interaction radius ( $R_0$ ) of the solute, the solvent will dissolve the solute.

## Visualizations

### Experimental Workflow for Solubility Determination

The following diagram illustrates the general workflow for determining the solubility of **2-ethoxy-1-propanol** in a solvent.



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Figure 1: Experimental workflow for determining the solubility of **2-Ethoxy-1-propanol**.

## Conclusion

**2-Ethoxy-1-propanol** is a versatile solvent with high water solubility and miscibility with a wide range of organic solvents. This guide has provided a summary of its known solubility characteristics, detailed experimental protocols for determining its solubility, and an introduction to predictive models such as Hansen Solubility Parameters. For researchers, scientists, and drug development professionals, a thorough understanding of these properties is essential for leveraging the full potential of **2-ethoxy-1-propanol** in their applications. While quantitative data in organic solvents is limited in publicly available literature, the provided experimental and predictive methodologies offer robust approaches to assess its solubility for specific formulation needs.

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## References

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